

Essential Safety and Handling Guidelines for TAK-418

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Compound of Interest

Compound Name: *Tak-418*

Cat. No.: *B3324257*

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This document provides critical safety and logistical information for the handling and disposal of **TAK-418**, a selective, orally active lysine-specific demethylase 1 (LSD1) enzyme inhibitor. As a compound intended for research use, adherence to strict safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.

Personal Protective Equipment (PPE)

When handling **TAK-418**, the following personal protective equipment is mandatory to prevent skin and eye contact, as well as inhalation.

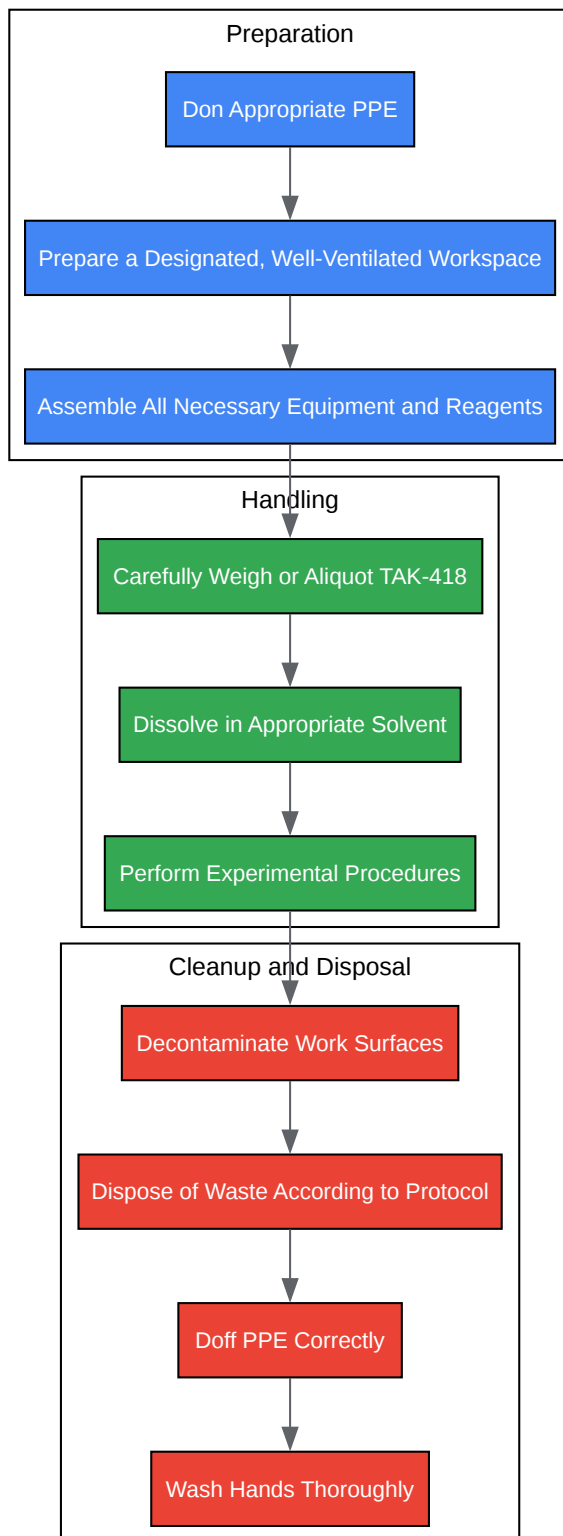
PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are regularly inspected for tears or holes before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where TAK-418 is handled.
Body Protection	Laboratory coat	A standard laboratory coat should be worn and buttoned to its full length.
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation.	Use a NIOSH-approved respirator if handling large quantities, if aerosolization is possible, or in poorly ventilated areas.

Operational Plan: Safe Handling of TAK-418

A systematic approach to handling **TAK-418** will minimize exposure risks and prevent contamination.

Preparation and Handling Workflow

Workflow for Safe Handling of TAK-418

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